

Personal protective equipment for handling Enadoline hydrochloride

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Compound of Interest

Compound Name: Enadoline hydrochloride

Cat. No.: B1671233

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Essential Safety and Handling Guide for Enadoline Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Enadoline hydrochloride**. It outlines operational procedures, personal protective equipment (PPE) protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

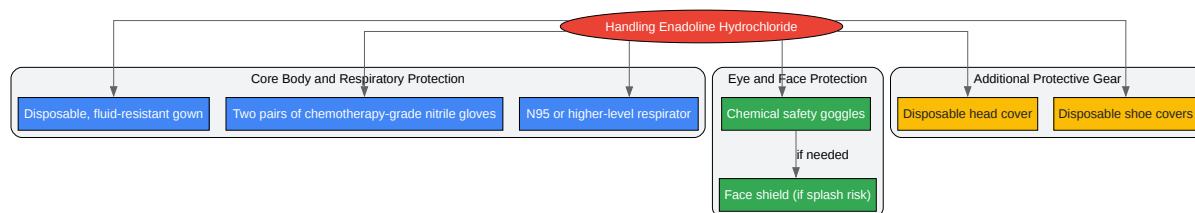
Enadoline hydrochloride is a potent opioid agonist. While a specific Safety Data Sheet (SDS) is not readily available, based on handling procedures for similar potent pharmaceutical compounds in powder form, it should be treated as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.^{[1][2]}

Physical and Chemical Properties

Property	Data
Physical state	Solid (powder)[3]
Appearance	No information available
Odor	No information available[3]
Molecular Formula	C ₂₄ H ₃₃ ClN ₂ O ₃ [4]
Molecular Weight	432.98[4]
Solubility	Soluble in DMSO[4]
Storage	Short term: 0°C; Long term: -20°C, desiccated[4]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE protocol is mandatory to prevent exposure when handling **Enadoline hydrochloride**. The following diagram outlines the recommended PPE.



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Figure 1: Personal Protective Equipment (PPE) for handling **Enadoline hydrochloride**.

Step-by-Step PPE Procedure:

- Gowning: Don a disposable, fluid-resistant gown. Ensure it is fully closed.
- Head and Shoe Covers: Put on disposable head and shoe covers.
- Respirator: Wear an N95 or higher-level respirator to prevent inhalation of the powder.
- Eye Protection: Wear chemical safety goggles. If there is a risk of splashing, a face shield should be worn over the goggles.[\[5\]](#)
- Gloves: Don two pairs of chemotherapy-grade nitrile gloves. The outer glove should be worn over the cuff of the gown.

Handling and Storage

Safe Handling Procedures:

- Ventilation: Handle **Enadoline hydrochloride** in a well-ventilated area, preferably within a certified chemical fume hood or a biological safety cabinet.[\[6\]](#)[\[7\]](#)
- Avoid Dust Formation: Take care to avoid the generation of dust when handling the solid powder.[\[3\]](#)[\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.[\[3\]](#)[\[8\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[3\]](#)[\[6\]](#)

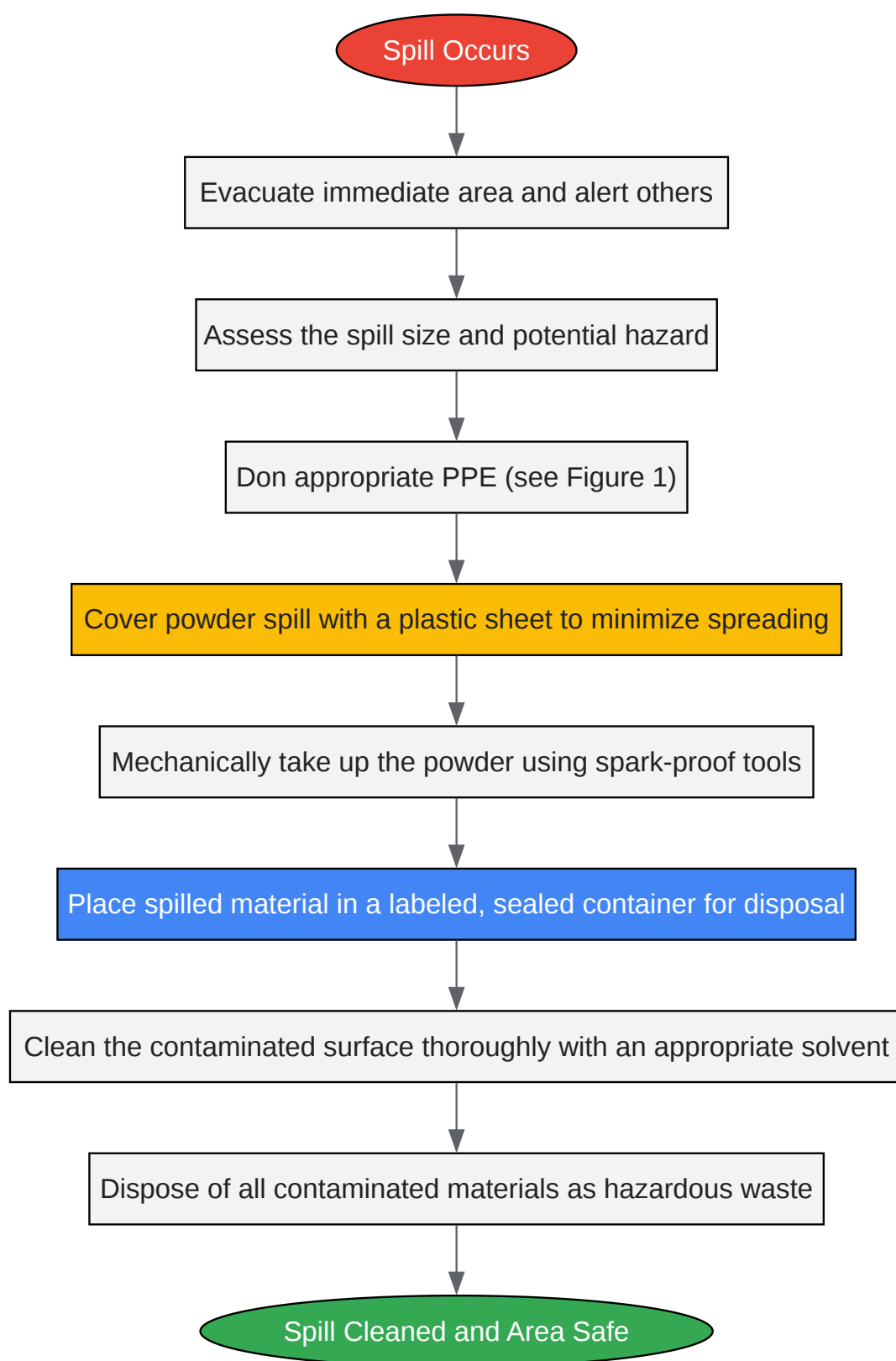
Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)
- For long-term storage, maintain at -20°C and desiccated. For short-term storage, 0°C is recommended.[\[4\]](#)

Emergency Procedures

Spill Response Workflow:

In the event of a spill, follow the workflow outlined below.



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Figure 2: Workflow for handling an **Enadoline hydrochloride** spill.

First Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[6\]](#)[\[8\]](#)
- Eye Contact: If the compound enters the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[6\]](#)[\[8\]](#)
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)

Disposal Plan

All waste containing **Enadoline hydrochloride** must be treated as hazardous waste.

Disposal Procedures:

- Collection: Collect all waste materials, including contaminated PPE, spill cleanup materials, and empty containers, in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**Enadoline hydrochloride**."
- Storage: Store the waste container in a secure, designated hazardous waste storage area away from incompatible materials.
- Disposal: Dispose of the contents and the container through a licensed chemical disposal agency in accordance with local, regional, and national regulations.[\[9\]](#)[\[10\]](#) Do not dispose of down the drain or in regular trash.[\[7\]](#)[\[11\]](#)

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